

# Technical Guide: Physicochemical Properties of **cis-3-Decene**

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## Compound of Interest

Compound Name: *cis-3-Decene*

Cat. No.: *B091391*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**cis-3-Decene** is an acyclic olefin, a member of the alkene family of unsaturated hydrocarbons. [1][2] Its chemical structure is characterized by a ten-carbon chain with a single cis-configured double bond located between the third and fourth carbon atoms. Understanding the precise molecular weight and related physicochemical properties of **cis-3-Decene** is fundamental for its application in chemical synthesis, as a reference standard in analytical chemistry, and for toxicological and metabolic studies in drug development. This guide provides a detailed overview of its core properties, experimental protocols for their determination, and a logical visualization of its molecular composition.

## Core Physicochemical Data

The quantitative properties of **cis-3-Decene** are summarized below. These values are critical for a variety of applications, including reaction stoichiometry, analytical method development, and safety assessments.

Property	Value	Unit	Source
Molecular Formula	C <sub>10</sub> H <sub>20</sub>	-	[3][4][5]
Molecular Weight	140.27	g/mol	[3][4][6]
	140.2658	g/mol	[5]
Monoisotopic Mass	140.156500638	Da	[1]
CAS Registry Number	19398-86-8	-	[3][4][5]
Boiling Point	166.82 (estimate)	°C	[2][3]
Melting Point	-56.93 (estimate)	°C	[2][3]
Density	0.7631 (estimate)	g/cm <sup>3</sup>	[2][3]
Refractive Index	1.4195 (estimate)	-	[2][3]

## Experimental Determination of Molecular Weight

The molecular weight of volatile organic compounds (VOCs) such as **cis-3-Decene** is most accurately determined using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the compound from a mixture and provides high-resolution mass data.

### Principle

GC-MS combines the separation power of gas chromatography with the detection capabilities of mass spectrometry to identify and quantify compounds.[7] A sample is volatilized and separated based on its boiling point and affinity for the GC column. As the separated components exit the column, they enter the mass spectrometer, where they are ionized, fragmented, and detected based on their mass-to-charge (m/z) ratio.[8] The peak corresponding to the intact ionized molecule (the molecular ion) provides the molecular weight. [8][9]

### Generalized Experimental Protocol: GC-MS Analysis

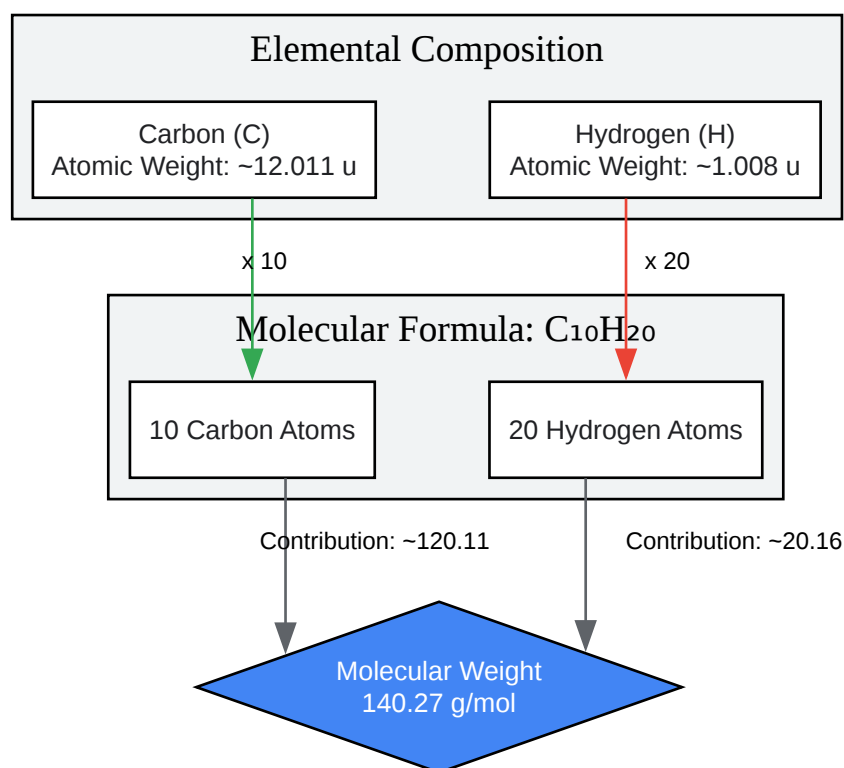
The following is a detailed methodology for the determination of the molecular weight of a volatile compound like **cis-3-Decene**.

- Sample Preparation:
  - Prepare a dilute solution of the **cis-3-Decene** standard in a high-purity volatile solvent (e.g., hexane or dichloromethane). A typical concentration is in the range of 1-10 µg/mL.
- Instrumentation Setup:
  - Gas Chromatograph (GC):
    - Injector: Set to a temperature sufficient to ensure rapid volatilization of the sample (e.g., 250°C). Operate in splitless mode for high sensitivity.[\[10\]](#)
    - Carrier Gas: Use high-purity Helium at a constant flow rate (e.g., 1.0 mL/min).[\[10\]](#)
    - Column: Employ a non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm I.D., 0.25 µm film thickness) suitable for separating non-polar hydrocarbons.[\[10\]](#)
    - Oven Temperature Program:
      - Initial temperature: 45°C, hold for 5 minutes.
      - Ramp: Increase temperature at a rate of 8°C/min to 320°C.
      - Final hold: Maintain 320°C for 15 minutes.[\[10\]](#)
  - Mass Spectrometer (MS):
    - Ionization Source: Use Electron Impact (EI) ionization at a standard energy of 70 eV.
    - Mass Analyzer: Set to scan a mass range appropriate for the expected compound (e.g., m/z 45–300).[\[10\]](#)
    - Transfer Line Temperature: Maintain at a temperature (e.g., 280°C) to prevent condensation of the analyte.
- Data Acquisition:
  - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.

- Initiate the GC temperature program and MS data acquisition simultaneously.
- The total run time will be determined by the temperature program (e.g., approximately 54 minutes).<sup>[10]</sup>
- Data Analysis:
  - Process the resulting chromatogram to identify the peak corresponding to **cis-3-Decene** based on its retention time.
  - Examine the mass spectrum associated with this peak.
  - Identify the molecular ion peak ( $M^+$ ), which is the peak with the highest mass-to-charge ratio that corresponds to the intact molecule after the loss of one electron. For **cis-3-Decene** ( $C_{10}H_{20}$ ), this peak will be observed at an  $m/z$  value of approximately 140.
  - Compare the obtained mass spectrum with a reference library, such as the National Institute of Standards and Technology (NIST) database, for confirmation.<sup>[6][10]</sup>

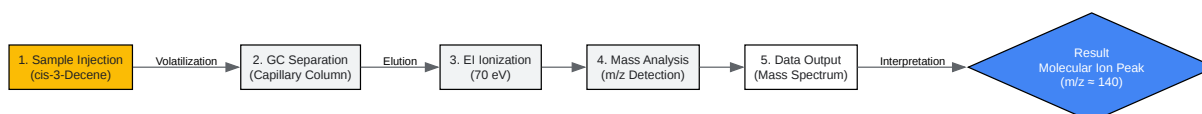
## Visualization of Molecular Composition

The following diagrams illustrate the logical workflow for determining molecular weight and the elemental composition of **cis-3-Decene**.



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Caption: Elemental contribution to the molecular weight of **cis-3-Decene**.



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Caption: Experimental workflow for molecular weight determination by GC-MS.

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## References

- 1. cis-3-Decene | C<sub>10</sub>H<sub>20</sub> | CID 5362723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CIS-3-DECENE | 19398-86-8 [chemicalbook.com]
- 3. 19398-86-8 CAS MSDS (CIS-3-DECENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. dem.ri.gov [dem.ri.gov]
- 5. cis-3-Decene [webbook.nist.gov]
- 6. Volatile Organic Compounds (VOCs) Analysis by GC/MS | Medistri SA [medistri.swiss]
- 7. Gas Chromatography–Mass Spectrometry Method for Determination of Biogenic Volatile Organic Compounds Emitted by Plants | Springer Nature Experiments [experiments.springernature.com]
- 8. m.youtube.com [m.youtube.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Determination of volatile organic compounds (VOCs) in indoor work environments by solid phase microextraction-gas chromatography-mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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